

Application Note: Quantitative Analysis of Diethyl Butylethylmalonate-d5 using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: Diethyl Butylethylmalonate-d5

Cat. No.: B051948

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Abstract

This application note details a robust Gas Chromatography-Mass Spectrometry (GC-MS) method for the quantitative analysis of **Diethyl Butylethylmalonate-d5**. **Diethyl Butylethylmalonate-d5**, a deuterated isotopologue of Diethyl Butylethylmalonate, is commonly utilized as an internal standard in the quantification of related malonic acid esters in various matrices. The methodology presented herein provides the necessary parameters for sample preparation, chromatographic separation, and mass spectrometric detection to ensure accurate and precise results for researchers, scientists, and professionals in drug development.

Introduction

Diethyl malonate and its derivatives are crucial intermediates in the synthesis of a wide array of compounds, including pharmaceuticals and agrochemicals.[1] Accurate quantification of these molecules is essential for quality control, process optimization, and metabolic studies.[1] Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective analytical technique for the separation and quantification of volatile and semi-volatile compounds like malonic esters.[1][2] The use of stable isotope-labeled internal standards, such as **Diethyl Butylethylmalonate-d5**, is a well-established strategy to improve the accuracy and precision of quantitative analyses by correcting for variations in sample preparation and instrument response. This document provides a comprehensive protocol for the GC-MS analysis of **Diethyl Butylethylmalonate-d5**.

Experimental Protocols

Sample Preparation

The appropriate sample preparation protocol will depend on the sample matrix. The following is a general procedure for liquid samples, such as reaction mixtures.

a. Reagents and Materials:

- **Diethyl Butylethylmalonate-d5** standard
- Volatile organic solvent (e.g., ethyl acetate, dichloromethane)[1]
- Volumetric flasks
- Micropipettes

b. Standard Solution Preparation:

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Diethyl Butylethylmalonate-d5** and dissolve it in a 10 mL volumetric flask with the chosen solvent.[2]
- Working Standards: Prepare a series of working standards by serially diluting the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

c. Sample Preparation:

- Accurately dilute a known volume or weight of the sample in a suitable volatile organic solvent.[1] The dilution factor should be selected to ensure the analyte concentration falls within the linear range of the calibration curve.[1]
- If **Diethyl Butylethylmalonate-d5** is being used as an internal standard, spike a known concentration into all standards and samples.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended as a starting point and may require optimization for specific instruments.

a. Instrumentation:

- A gas chromatograph equipped with a split/splitless injector and coupled to a mass spectrometer with an electron ionization (EI) source.[2]

b. Chromatographic Conditions:

Parameter	Value	Reference
GC Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent	[3]
Carrier Gas	Helium at a constant flow of 1 mL/min	[3]
Inlet Temperature	250 °C	[3]
Injection Volume	1 µL	
Injection Mode	Splitless	[4]
Oven Program	Initial temperature of 60 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.	[1][3]

c. Mass Spectrometer Conditions:

Parameter	Value	Reference
Ionization Mode	Electron Ionization (EI) at 70 eV	[4]
Source Temperature	230 °C	[3]
Quadrupole Temp.	150 °C	[3]
Acquisition Mode	Selected Ion Monitoring (SIM)	[1]
Solvent Delay	3 minutes	

Data Acquisition and Analysis

a. Selected Ion Monitoring (SIM): For quantitative analysis, monitor the following ions. The exact m/z values for **Diethyl Butylethylmalonate-d5** should be determined by analyzing a standard, but can be predicted based on the fragmentation of similar compounds.^[3] Given that the addition of 5 deuterium atoms increases the molecular weight by 5 amu compared to the non-deuterated analog, the predicted ions are shifted accordingly.

Compound	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
Diethyl Butylethylmalonate-d5	204 (Predicted)	220, 176 (Predicted)

b. Calibration and Quantification:

- Inject the calibration standards into the GC-MS system.
- For each standard, determine the peak area of the quantifier ion for **Diethyl Butylethylmalonate-d5**.
- If an internal standard is used for the quantification of another analyte, plot the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.^[1]
- Perform a linear regression to generate a calibration curve. A correlation coefficient (R^2) greater than 0.995 is generally considered acceptable.^[1]
- Analyze the prepared samples and use the calibration curve to determine the concentration of the analyte.

Data Presentation

Table 1: GC-MS Instrument Parameters

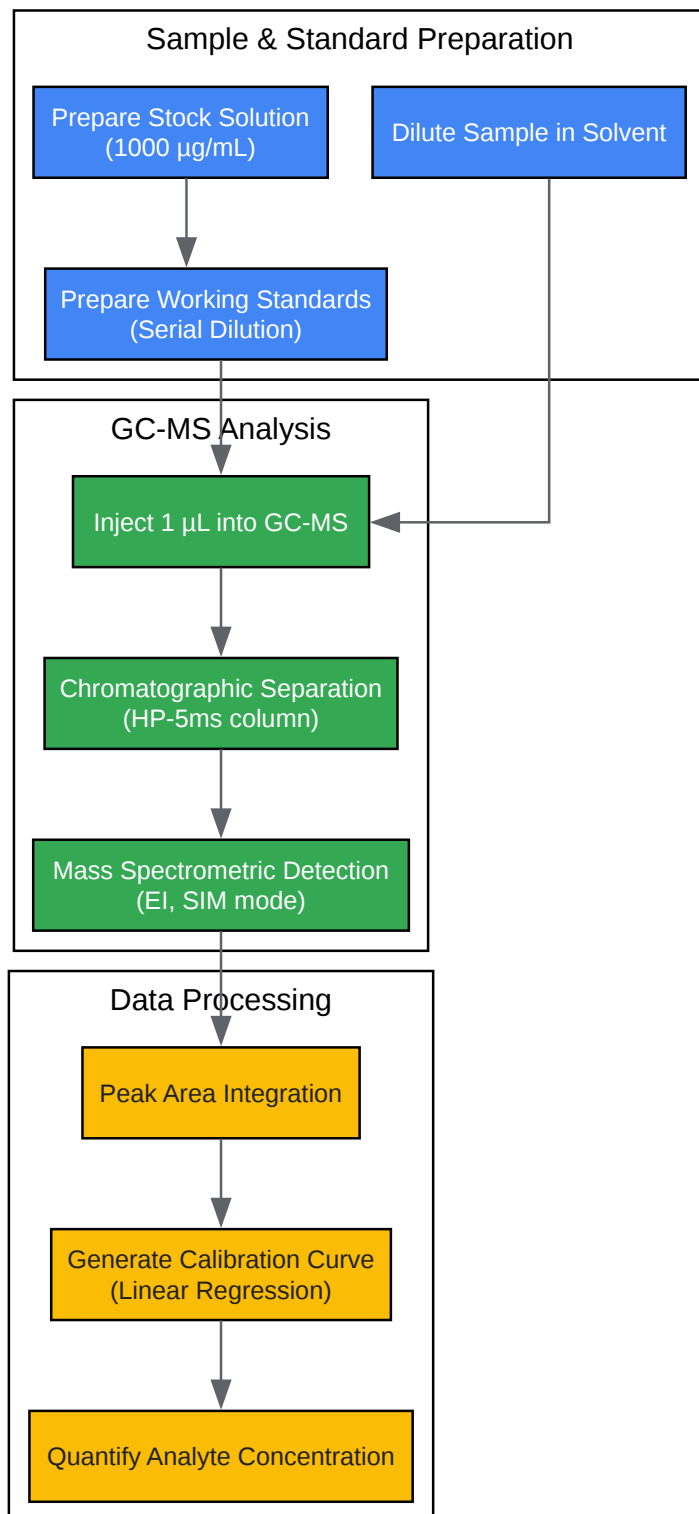
Parameter	Setting
GC System	Gas chromatograph with split/splitless injector
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness)
Carrier Gas	Helium, 1 mL/min
Inlet Temperature	250 °C
Oven Program	60 °C (2 min), then 10 °C/min to 280 °C (5 min)
MS System	Mass spectrometer with EI source
Ionization Energy	70 eV
Source Temperature	230 °C
Acquisition Mode	Selected Ion Monitoring (SIM)

Table 2: Predicted Mass Fragments for Diethyl Butylethylmalonate-d5

Fragmentation	Predicted m/z
[M - OC ₂ H ₅] ⁺	204
[M - C ₂ H ₅] ⁺	220
[M - COOC ₂ H ₅] ⁺	176

Experimental Workflow Visualization

GC-MS Workflow for Diethyl Butylethylmalonate-d5 Analysis

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Caption: Experimental workflow for the GC-MS analysis of **Diethyl Butylethylmalonate-d5**.

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